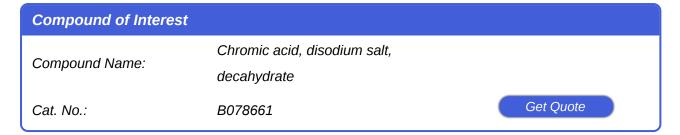


Application Notes and Protocols for Sodium Chromate Decahydrate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Sodium chromate decahydrate (Na₂CrO₄·10H₂O) is a yellow, crystalline solid that is highly soluble in water. It is a strong oxidizing agent and finds applications in various fields, including organic synthesis and corrosion inhibition. However, it is also a highly toxic and carcinogenic substance, requiring strict adherence to safety protocols. These application notes provide detailed information on the safe storage, handling, and use of sodium chromate decahydrate in a laboratory setting.

Safety and Handling

Sodium chromate decahydrate is a hazardous chemical and must be handled with extreme caution. It is classified as toxic if swallowed, fatal if inhaled, and causes severe skin burns and eye damage.[1][2][3] It is also a known carcinogen and may cause genetic defects and damage fertility or the unborn child.[1][2][4][5]

1.1 Personal Protective Equipment (PPE)

When handling sodium chromate decahydrate, the following PPE is mandatory:



- Respiratory Protection: A NIOSH-approved respirator with a particulate filter is required,
 especially when handling the solid powder to avoid inhalation of dust.[1][6]
- Eye Protection: Chemical safety goggles and a face shield are necessary to protect against splashes and dust.[1][6]
- Skin Protection: Impervious gloves (such as nitrile or neoprene), a lab coat, and closed-toe shoes are required to prevent skin contact.[1][6]
- Body Protection: In cases of potential significant exposure, a full protection suit may be necessary.[1]

1.2 Engineering Controls

- All work with sodium chromate decahydrate should be conducted in a well-ventilated area,
 preferably within a certified chemical fume hood.[6][7]
- An eyewash station and safety shower must be readily accessible in the work area.

1.3 Spill and Waste Disposal

- In case of a spill, evacuate the area and prevent the spread of dust.
- Carefully sweep up the spilled solid, avoiding dust generation, and place it in a sealed, labeled container for hazardous waste disposal.[8]
- Do not allow the material to enter drains or waterways.[2][6]
- Dispose of all waste materials contaminated with sodium chromate decahydrate as hazardous waste in accordance with local, state, and federal regulations.

Safe Storage Conditions

Proper storage of sodium chromate decahydrate is crucial to maintain its stability and prevent hazardous situations.

2.1 Storage Requirements



- Container: Store in a tightly closed, original container.[4]
- Location: Keep in a cool, dry, and well-ventilated area.[1][4]
- Security: Store in a locked cabinet or a designated poisons cabinet to restrict access to authorized personnel only.[2][4][8]
- Hygroscopicity: Sodium chromate decahydrate is hygroscopic and will absorb moisture from the air.[7][9] Therefore, it is critical to keep the container tightly sealed.

2.2 Incompatible Materials

Sodium chromate is a strong oxidizing agent and should be stored away from:

- Combustible materials (e.g., wood, paper, oils)[7][9]
- Reducing agents
- Acids
- · Organic materials
- Metals
- Alcohols

Physicochemical Data

The following table summarizes key quantitative data for sodium chromate decahydrate.



Property	Value
Molecular Formula	Na ₂ CrO ₄ ·10H ₂ O
Molar Mass	342.13 g/mol
Appearance	Yellow, translucent, efflorescent crystals[9]
Melting Point	19.92 °C[9]
Solubility in Water	87.6 g/100 g water at 25 °C[9]
рН	Aqueous solution is alkaline[9]

Experimental Protocols

4.1 Application: Oxidation of a Primary Alcohol (Jones Oxidation)

Sodium chromate, in the presence of sulfuric acid, can be used to oxidize primary alcohols to carboxylic acids. This is a variation of the Jones oxidation.

4.1.1 Materials

- Sodium chromate decahydrate
- Concentrated sulfuric acid
- Acetone
- Primary alcohol (e.g., benzyl alcohol)
- Stir plate and stir bar
- Ice bath
- Separatory funnel
- Drying agent (e.g., anhydrous sodium sulfate)
- Rotary evaporator



4.1.2 Protocol

- Prepare the Jones Reagent: In a fume hood, carefully and slowly add a pre-determined amount of concentrated sulfuric acid to a cooled, stirred solution of sodium chromate decahydrate in water. The resulting solution is the Jones reagent.
- Set up the Reaction: Dissolve the primary alcohol in acetone in a round-bottom flask equipped with a stir bar. Place the flask in an ice bath to maintain a low temperature.
- Perform the Oxidation: Slowly add the prepared Jones reagent dropwise to the stirred solution of the alcohol in acetone. The reaction is exothermic, so maintain the temperature below 20°C. The color of the reaction mixture will change from orange to green as the chromium(VI) is reduced to chromium(III).
- Monitor the Reaction: Monitor the progress of the reaction by thin-layer chromatography (TLC).
- Work-up: Once the reaction is complete, quench the reaction by adding isopropanol until the orange color disappears completely.
- Extraction: Remove the acetone under reduced pressure. Extract the aqueous layer with a suitable organic solvent (e.g., ethyl acetate).
- Purification: Wash the combined organic layers with water and brine. Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude carboxylic acid. Further purification can be achieved by recrystallization or column chromatography.
- 4.2 Application: Corrosion Inhibition Test (Weight Loss Method)

This protocol describes a method to evaluate the corrosion inhibition efficiency of sodium chromate decahydrate for mild steel in an acidic medium.

4.2.1 Materials

• Mild steel coupons of known dimensions and weight



- Sodium chromate decahydrate
- Corrosive medium (e.g., 1 M hydrochloric acid)
- · Beakers or glass containers
- Water bath or thermostat
- Analytical balance
- Desiccator
- Abrasive paper (for cleaning coupons)
- Acetone (for degreasing)

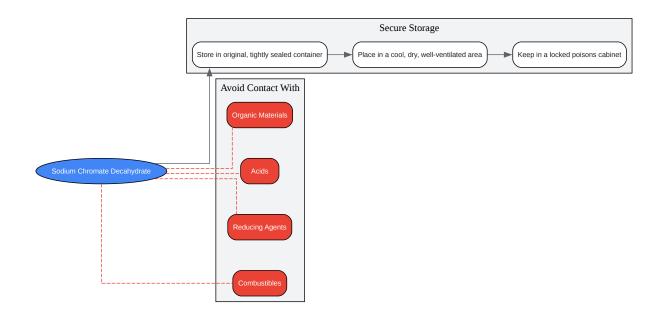
4.2.2 Protocol

- Coupon Preparation: Mechanically polish the mild steel coupons with different grades of abrasive paper, wash them with distilled water, degrease with acetone, and dry them in a desiccator. Accurately weigh each coupon.
- Inhibitor Solution Preparation: Prepare a stock solution of the corrosive medium (e.g., 1 M HCl). Prepare different concentrations of the inhibitor solution by dissolving calculated amounts of sodium chromate decahydrate in the corrosive medium.
- Immersion Test: Immerse the pre-weighed mild steel coupons in beakers containing the
 corrosive medium with and without different concentrations of the sodium chromate inhibitor.
 A control experiment with only the corrosive medium is essential.
- Incubation: Place the beakers in a water bath at a constant temperature for a specified period (e.g., 24 hours).
- Coupon Cleaning and Re-weighing: After the immersion period, carefully remove the coupons, wash them with distilled water, clean them with a brush to remove corrosion products, rinse with acetone, and dry them. Accurately re-weigh the coupons.
- Calculate Corrosion Rate and Inhibition Efficiency:



- Corrosion Rate (CR): Calculate the weight loss of each coupon and determine the
 corrosion rate using the formula: CR = (K × W) / (A × T × D) where K is a constant, W is
 the weight loss, A is the surface area of the coupon, T is the immersion time, and D is the
 density of the metal.
- Inhibition Efficiency (IE%): Calculate the inhibition efficiency using the formula: IE% =
 [(CR_blank CR_inh) / CR_blank] × 100 where CR_blank is the corrosion rate in the
 absence of the inhibitor and CR_inh is the corrosion rate in the presence of the inhibitor.

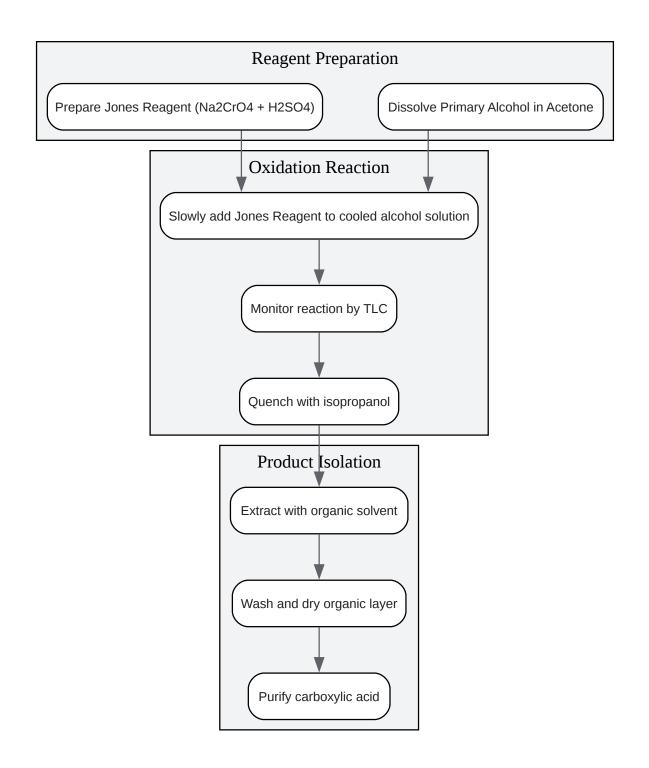
Visualizations



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Caption: Logical workflow for the safe storage of sodium chromate decahydrate.



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Caption: Experimental workflow for the oxidation of a primary alcohol.



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- To cite this document: BenchChem. [Application Notes and Protocols for Sodium Chromate Decahydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b078661#safe-storage-conditions-for-sodium-chromate-decahydrate]

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